

Application Notes and Protocols for BC-1485

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Compound of Interest

Compound Name: BC-1485

Cat. No.: B605971

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These application notes provide detailed protocols for the preparation and handling of **BC-1485** solutions, a small molecule inhibitor of Fibrosis Inducing E3 Ligase 1 (FIEL1). The information is intended to guide researchers in setting up in vitro and in vivo experiments.

I. Overview of BC-1485

BC-1485 is a potent small molecule inhibitor of FIEL1, an E3 ubiquitin ligase.^[1] It functions by disrupting the interaction between FIEL1 and the SUMO-E3 ligase PIAS4, which plays a crucial role in the TGF β signaling pathway.^[1] By inhibiting FIEL1, **BC-1485** leads to the stabilization of PIAS4, thereby attenuating TGF β -mediated fibrotic processes.^[1] This makes **BC-1485** a promising candidate for research in inflammatory and fibrotic diseases, particularly those affecting the lungs.^[1]

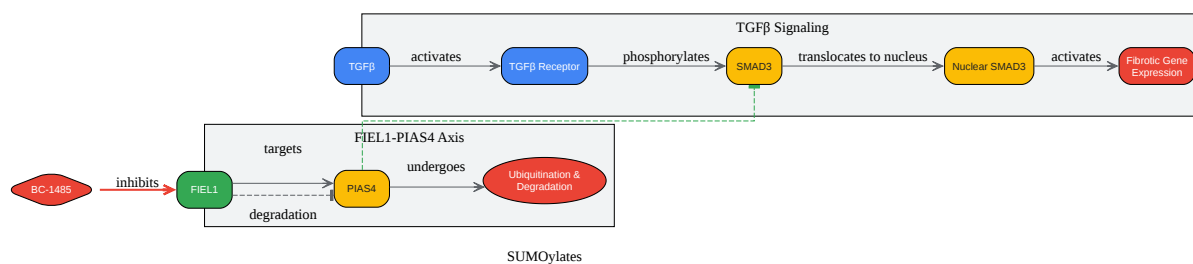
II. Quantitative Data Summary

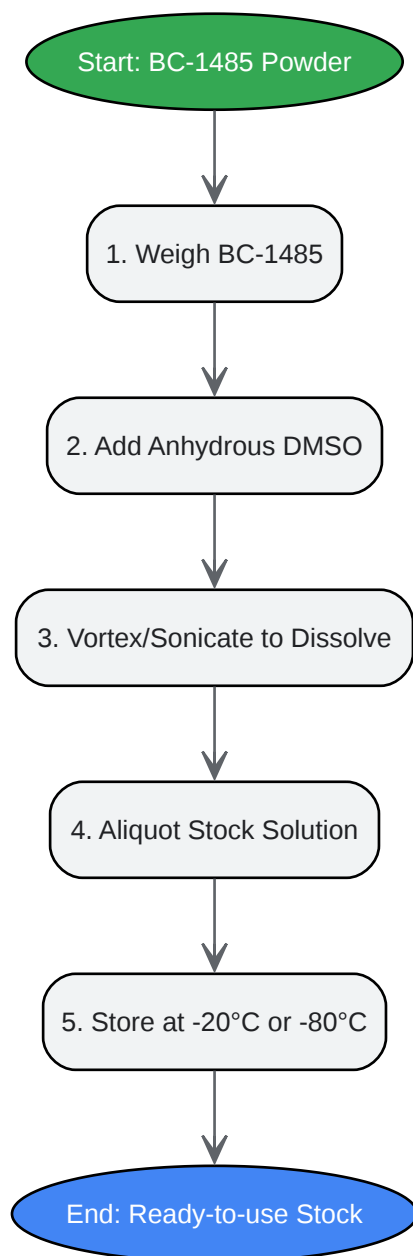
The following table summarizes the experimental parameters for **BC-1485** as reported in the literature.

Parameter	Value/Condition	Application	Source
Target	FIEL1 (Fibrosis Inducing E3 Ligase 1)	In vitro & In vivo	[1]
Primary Solvent	Dimethyl Sulfoxide (DMSO)	In vitro stock solution	[2]
Working Concentrations	10 ⁻⁴ to 100 µM	In vitro assays	[1]
Cell-Based Assay Incubation	Up to 18 hours	MRC5 cells	[2]
In vivo Administration	Drinking water	Mouse models	[2]

III. Signaling Pathway of BC-1485

BC-1485 modulates the TGFβ signaling pathway by targeting the E3 ubiquitin ligase FIEL1. Under pathogenic conditions, FIEL1 ubiquitinates and promotes the degradation of PIAS4, a SUMO-E3 ligase. The degradation of PIAS4 allows for increased SMAD3 nuclear translocation and subsequent activation of fibrotic gene expression. **BC-1485** inhibits FIEL1, leading to the stabilization of PIAS4. Stabilized PIAS4 then SUMOylates SMAD3, which prevents its nuclear translocation and downstream signaling, thereby ameliorating fibrosis.[\[1\]](#)





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References

- 1. Ubiquitin E3 ligase FIEL1 regulates fibrotic lung injury through SUMO-E3 ligase PIAS4 - PMC [pmc.ncbi.nlm.nih.gov]
- 2. US10968183B2 - Small molecule FIEL1 inhibitor in inflammatory and fibrotic lung injury - Google Patents [patents.google.com]
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